

# commercial suppliers of 5,5'-Bis(trimethylstannyl)-2,2'-bithiophene

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## Compound of Interest

**Compound Name:** 5,5'-Bis(trimethylstannyl)-2,2'-bithiophene

**Cat. No.:** B178220

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An In-depth Technical Guide to **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene** for Researchers and Drug Development Professionals

## Introduction

**5,5'-Bis(trimethylstannyl)-2,2'-bithiophene** is an organotin compound that serves as a critical building block in the synthesis of advanced organic materials.<sup>[1]</sup> Its primary application lies in the field of organic electronics, where it is used as a monomer for the creation of small molecules and polymer semiconductors.<sup>[2]</sup> These materials are integral to the development of organic field-effect transistors (OFETs), organic photovoltaics (OPVs), and organic light-emitting diodes (OLEDs).<sup>[2][3]</sup> The bithiophene core is an electron-rich unit, which, when incorporated into a polymer backbone, influences the material's electronic properties, such as charge carrier mobility and energy levels.<sup>[4]</sup> This guide provides a comprehensive overview of the commercial suppliers, properties, and applications of **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene**.

## Commercial Suppliers

A variety of chemical suppliers offer **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene**, typically with purities suitable for research and development purposes. The following table summarizes the offerings from several prominent suppliers.

Supplier	Purity	Available Quantities	CAS Number
Sigma-Aldrich	97%	Varies	143367-56-0
Ossila	High Purity	Varies	143367-56-0[3]
TCI Chemicals	>98.0% (HPLC) (qNMR)	1g, 5g	143367-56-0
BLDpharm	Varies	Varies	143367-56-0[5]
Molbase	97%, 98%	g, kg	143367-56-0[6]
ChemicalBook	Varies	250mg, 500mg, 1g, 5g	143367-56-0[7]
CP Lab Safety	min 98% (NMR)	5 grams	143367-56-0[8]

## Physicochemical Properties

The key physicochemical properties of **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene** are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>22</sub> S <sub>2</sub> Sn <sub>2</sub>	[6][8]
Molecular Weight	491.87 g/mol	
Appearance	White solid/flakes	[2]
Melting Point	96-100 °C	[2]
Boiling Point	418.2±55.0 °C (Predicted)	[2]
Storage	Room temperature, in a dark place under an inert atmosphere.	[2]

## Applications in Organic Electronics

**5,5'-Bis(trimethylstannyl)-2,2'-bithiophene** is a versatile monomer used in the synthesis of conjugated polymers for various organic electronic applications.<sup>[3]</sup> The trimethylstannyl groups are excellent leaving groups in palladium-catalyzed cross-coupling reactions, most notably the Stille coupling.<sup>[9][10]</sup> This allows for the polymerization of the bithiophene unit with a variety of comonomers, typically electron-deficient units, to create donor-acceptor (D-A) copolymers.<sup>[4]</sup> These D-A copolymers are at the forefront of research for high-performance organic electronic devices. For instance, it has been used in the synthesis of PNDI2OD-T2, a heavily n-dopable  $\pi$ -conjugated redox polymer, and other polymers for OFETs.<sup>[3]</sup>

Caption: Chemical structure of **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene**.

## Experimental Protocol: Stille Cross-Coupling Polymerization

The Stille reaction is a powerful and versatile method for carbon-carbon bond formation.<sup>[9]</sup> The following is a general protocol for the Stille coupling polymerization using **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene**. This protocol is based on general procedures found in the literature and should be adapted and optimized for specific substrates and desired polymer properties.<sup>[11]</sup>

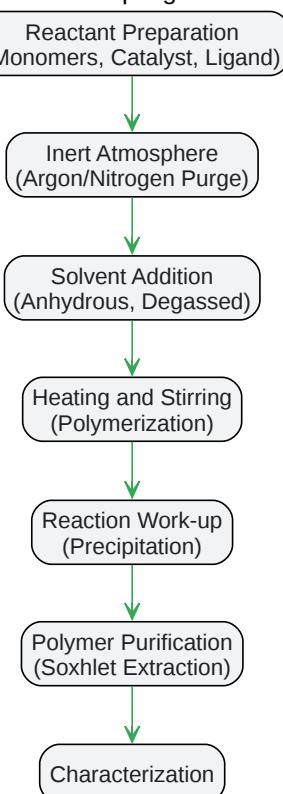
### Materials:

- **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene** (Monomer A)
- Dihaloaromatic comonomer (Monomer B)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub> or Pd<sub>2</sub>(dba)<sub>3</sub>)
- Ligand (e.g., P(o-tol)<sub>3</sub>)
- Anhydrous and degassed solvent (e.g., toluene, DMF)
- Schlenk flask or similar reaction vessel
- Inert atmosphere (Argon or Nitrogen)

### Procedure:

- Preparation: In a flame-dried Schlenk flask under an inert atmosphere, add **5,5'-Bis(trimethylstannylyl)-2,2'-bithiophene**, the dihaloaromatic comonomer, the palladium catalyst, and the ligand.
- Solvent Addition: Add the anhydrous and degassed solvent to the flask via syringe.
- Reaction: Heat the reaction mixture to the desired temperature (typically 80-120 °C) and stir for the required time (typically 12-48 hours). The progress of the polymerization can be monitored by techniques such as GPC or NMR.
- Work-up: After cooling to room temperature, the polymer is typically precipitated by pouring the reaction mixture into a non-solvent such as methanol.
- Purification: The crude polymer is collected by filtration and purified, often by Soxhlet extraction with a series of solvents to remove catalyst residues and low molecular weight oligomers.

#### Generalized Stille Coupling Reaction Workflow



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Caption: A generalized workflow for a Stille cross-coupling polymerization reaction.

## Characterization

The purity and identity of **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene** are typically confirmed by Nuclear Magnetic Resonance (NMR) spectroscopy.<sup>[3]</sup> The  $^1\text{H}$  NMR spectrum in  $\text{CDCl}_3$  shows characteristic peaks for the thiophene protons and the methyl protons of the trimethylstannyl groups.<sup>[3]</sup> High-Performance Liquid Chromatography (HPLC) and quantitative NMR (qNMR) are also used to determine purity.<sup>[12]</sup>

## Safety Information

**5,5'-Bis(trimethylstannyl)-2,2'-bithiophene** is a hazardous substance and should be handled with appropriate safety precautions. It is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.<sup>[12][5]</sup> It is also very toxic to aquatic life with long-lasting effects.<sup>[12]</sup> Appropriate personal protective equipment, including gloves, protective clothing, and respiratory protection, should be worn when handling this compound.<sup>[12]</sup> Work should be conducted in a well-ventilated area or a fume hood.

## Conclusion

**5,5'-Bis(trimethylstannyl)-2,2'-bithiophene** is a key building block for the synthesis of high-performance organic semiconductors. Its commercial availability from a range of suppliers with high purity makes it accessible for both academic research and industrial development. The Stille cross-coupling reaction is the primary method for incorporating this monomer into conjugated polymers, enabling the creation of materials with tailored electronic properties for a wide array of organic electronic devices. Proper handling and safety precautions are essential when working with this organotin compound.

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